

Unveiling the Potential of 5-Aminopentanamide Hydrochloride: A Guide for Researchers

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Compound of Interest

Compound Name: 5-Aminopentanamide
hydrochloride

CAS No.: 97965-80-5

Cat. No.: B108120

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Abstract

This comprehensive technical guide details the experimental protocols and potential applications of **5-Aminopentanamide hydrochloride**, a versatile primary amine with an amide functional group. This document is intended for researchers, scientists, and drug development professionals exploring novel chemical entities. We provide in-depth methodologies for the synthesis, characterization, and biological evaluation of this compound, with a particular focus on its prospective role as a modulator of epigenetic enzymes, specifically histone deacetylases (HDACs). This guide is designed to be a self-validating system, explaining the scientific rationale behind each experimental choice and citing authoritative sources to ensure scientific integrity.

Introduction: The Chemical and Biological Significance of 5-Aminopentanamide Hydrochloride

5-Aminopentanamide hydrochloride, with the chemical formula $C_5H_{13}ClN_2O$, is a hydrochloride salt of a simple ω -amino acid amide.^[1] Its structure, featuring a primary amine

and a terminal amide group separated by a four-carbon chain, makes it a valuable building block in synthetic chemistry for the creation of more complex molecules.[2] Beyond its utility as a synthetic intermediate, the structural motifs present in 5-aminopentanamide suggest potential biological activity.

Notably, the class of ω -amino acid amides has garnered significant interest in medicinal chemistry. Several studies have identified compounds with similar structural features as potent inhibitors of histone deacetylases (HDACs).[2][3][4] HDACs are a class of enzymes that play a crucial role in epigenetic regulation by removing acetyl groups from histone and non-histone proteins, leading to chromatin condensation and transcriptional repression. Dysregulation of HDAC activity is implicated in various diseases, including cancer, making HDAC inhibitors a promising class of therapeutic agents.[5] This guide will explore the potential of **5-Aminopentanamide hydrochloride** as an HDAC inhibitor and provide the necessary protocols to investigate this hypothesis.

Table 1: Physicochemical Properties of **5-Aminopentanamide Hydrochloride**

Property	Value	Source(s)
CAS Number	97965-80-5	[1]
Molecular Formula	C ₅ H ₁₃ ClN ₂ O	[1]
Molecular Weight	152.62 g/mol	[1]
Appearance	Solid	[6]
SMILES	C(CCN)CC(=O)N.Cl	[6]
InChIKey	AGVRUUAXBANYLT-UHFFFAOYSA-N	[1]

Safety, Handling, and Storage

As with any chemical reagent, proper safety precautions are paramount when handling **5-Aminopentanamide hydrochloride**. The compound is classified as an irritant, and appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/eye protection/face protection), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

Storage: **5-Aminopentanamide hydrochloride** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.

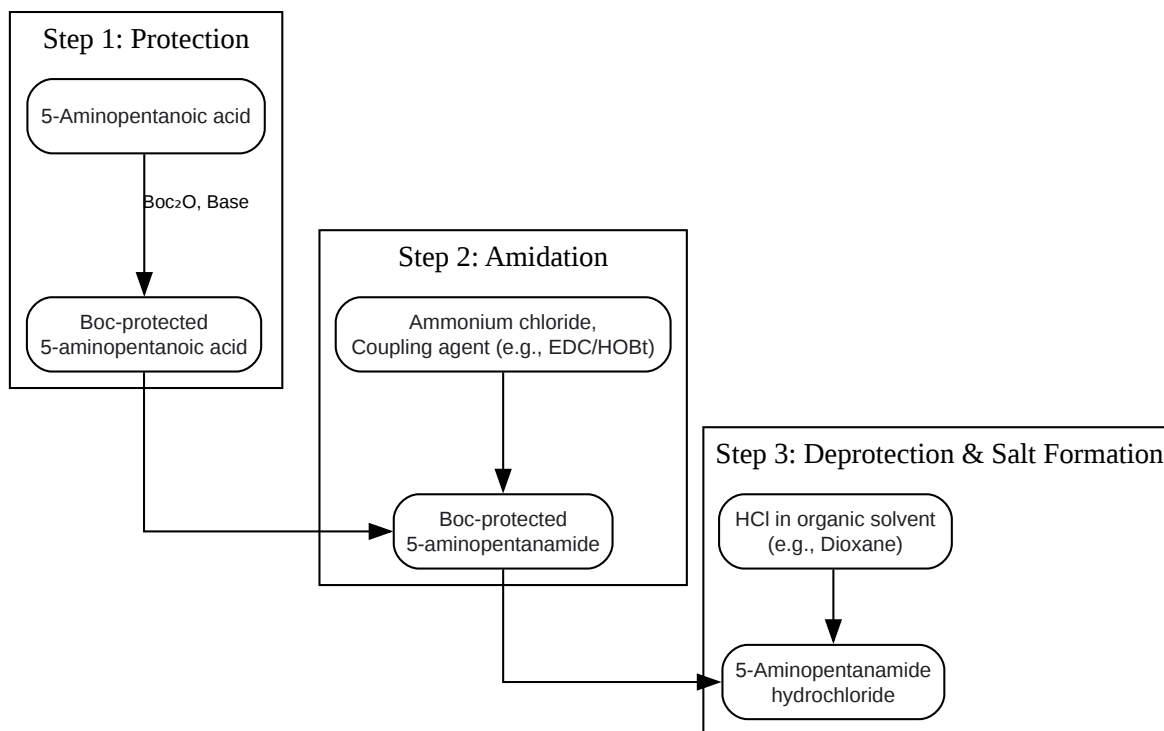
Synthesis of 5-Aminopentanamide Hydrochloride

The synthesis of **5-Aminopentanamide hydrochloride** can be approached through several routes. One common method involves the amidation of a protected ω -amino acid followed by deprotection and salt formation. An alternative, biologically inspired route leverages enzymatic synthesis, which can offer high specificity and milder reaction conditions.

Chemical Synthesis Protocol

This protocol outlines a general procedure for the chemical synthesis of **5-Aminopentanamide hydrochloride**.

Workflow Diagram: Chemical Synthesis



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Caption: Workflow for the chemical synthesis of **5-Aminopentanamide hydrochloride**.

Step-by-Step Protocol:

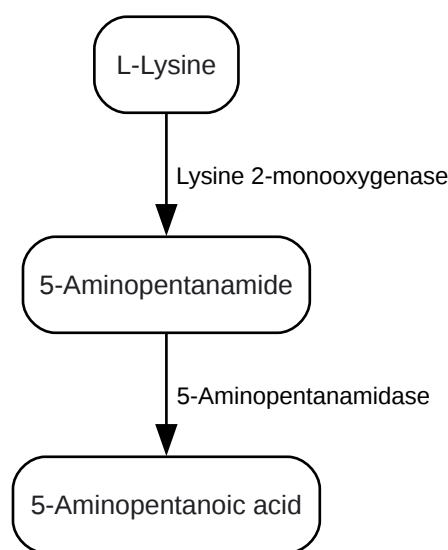
- Protection of the Amine Group:
 - Dissolve 5-aminopentanoic acid in a suitable solvent (e.g., a mixture of dioxane and water).
 - Add a base (e.g., sodium hydroxide) to adjust the pH to ~9-10.
 - Slowly add di-tert-butyl dicarbonate (Boc_2O) while maintaining the pH.
 - Stir the reaction at room temperature overnight.

- Acidify the reaction mixture and extract the Boc-protected 5-aminopentanoic acid with an organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Amidation:
 - Dissolve the Boc-protected 5-aminopentanoic acid in a suitable anhydrous solvent (e.g., dichloromethane or DMF).
 - Add a coupling agent (e.g., EDC) and an activator (e.g., HOBt).
 - Add ammonium chloride and a non-nucleophilic base (e.g., DIEA).
 - Stir the reaction at room temperature overnight.
 - Wash the reaction mixture with aqueous solutions to remove excess reagents and byproducts.
 - Dry the organic layer and concentrate to obtain the crude Boc-protected 5-aminopentanamide.
 - Purify the product by column chromatography if necessary.
- Deprotection and Hydrochloride Salt Formation:
 - Dissolve the purified Boc-protected 5-aminopentanamide in an organic solvent (e.g., dioxane or methanol).
 - Add a solution of hydrochloric acid in the same solvent.
 - Stir the reaction at room temperature for a few hours.
 - The product, **5-Aminopentanamide hydrochloride**, will precipitate out of the solution.
 - Collect the solid by filtration, wash with a cold solvent (e.g., diethyl ether), and dry under vacuum.

Enzymatic Synthesis Approach

An alternative and greener approach involves the use of enzymes. For instance, 5-aminopentanamide is a known intermediate in the lysine degradation pathway in some bacteria. This pathway can be harnessed for its synthesis.

Workflow Diagram: Enzymatic Synthesis



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Caption: Enzymatic conversion of L-lysine to 5-aminopentanoic acid via 5-aminopentanamide.

This pathway can be exploited by using whole-cell biocatalysts or purified enzymes to produce 5-aminopentanamide from L-lysine. The product can then be isolated and converted to its hydrochloride salt.

Analytical Characterization

Thorough characterization is essential to confirm the identity and purity of the synthesized **5-Aminopentanamide hydrochloride**. The following techniques are recommended:

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for structural elucidation.

- ^1H NMR: The proton NMR spectrum should show characteristic peaks for the methylene protons of the pentyl chain, the amine protons, and the amide protons. The integration of these peaks should correspond to the number of protons in each environment.
- ^{13}C NMR: The carbon NMR spectrum will confirm the presence of the five distinct carbon atoms in the molecule, including the carbonyl carbon of the amide group.

High-Performance Liquid Chromatography (HPLC)

HPLC is used to assess the purity of the compound. A reversed-phase C18 column is typically suitable for this analysis.

General HPLC Method Parameters:

Parameter	Condition
Column	C18, 5 μm , 4.6 x 150 mm
Mobile Phase	A: 0.1% Trifluoroacetic acid (TFA) in Water B: 0.1% TFA in Acetonitrile
Gradient	A suitable gradient from 5% to 95% B over 15-20 minutes
Flow Rate	1.0 mL/min
Detection	UV at 210 nm (for the amide bond) or Evaporative Light Scattering Detector (ELSD)
Injection Volume	10 μL

This method should be optimized for the specific instrument and column used. The purity is determined by the area percentage of the main peak.

Application Protocol: Evaluation of HDAC Inhibitory Activity

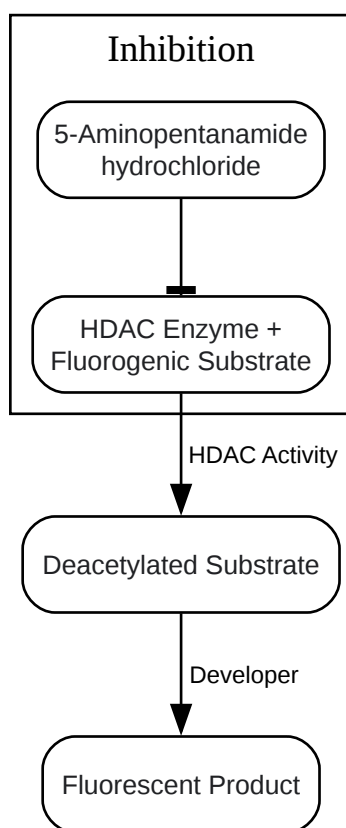
Based on the existing literature for structurally related ω -amino amides, a primary application of **5-Aminopentanamide hydrochloride** is as a potential inhibitor of histone deacetylases.[\[2\]](#)[\[3\]](#)

[4]

In Vitro HDAC Activity Assay (Fluorometric)

This assay measures the ability of **5-Aminopentanamide hydrochloride** to inhibit the activity of a purified HDAC enzyme.

Workflow Diagram: In Vitro HDAC Assay



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Caption: Principle of the fluorometric in vitro HDAC activity assay.

Step-by-Step Protocol:

- Reagent Preparation:
 - Prepare a stock solution of **5-Aminopentanamide hydrochloride** in a suitable solvent (e.g., water or DMSO).

- Perform serial dilutions of the stock solution to obtain a range of test concentrations.
- Prepare the HDAC assay buffer, the fluorogenic HDAC substrate, and the developer solution according to the manufacturer's instructions (e.g., from kits provided by Cayman Chemical, Sigma-Aldrich, or Bio-Techne).
- Prepare a solution of a known HDAC inhibitor (e.g., Trichostatin A) as a positive control.
- Assay Procedure:
 - In a 96-well black plate, add the HDAC assay buffer.
 - Add the test compound (**5-Aminopentanamide hydrochloride**) at various concentrations.
 - Add the positive control and a vehicle control (solvent only).
 - Add the purified HDAC enzyme to all wells except for the "no enzyme" control.
 - Incubate the plate for a short period to allow the inhibitor to interact with the enzyme.
 - Initiate the reaction by adding the fluorogenic HDAC substrate.
 - Incubate the plate at 37°C for a defined period (e.g., 30-60 minutes).
 - Stop the reaction by adding the developer solution.
 - Incubate for a further 15-30 minutes to allow for the development of the fluorescent signal.
- Data Analysis:
 - Measure the fluorescence intensity using a microplate reader at the appropriate excitation and emission wavelengths.
 - Subtract the background fluorescence (from the "no enzyme" control).
 - Calculate the percentage of HDAC inhibition for each concentration of **5-Aminopentanamide hydrochloride** relative to the vehicle control.

- Determine the IC₅₀ value (the concentration of the inhibitor that causes 50% inhibition of the enzyme activity) by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

Cell-Based HDAC Activity Assay

This assay measures the effect of **5-Aminopentanamide hydrochloride** on HDAC activity within living cells.

Step-by-Step Protocol:

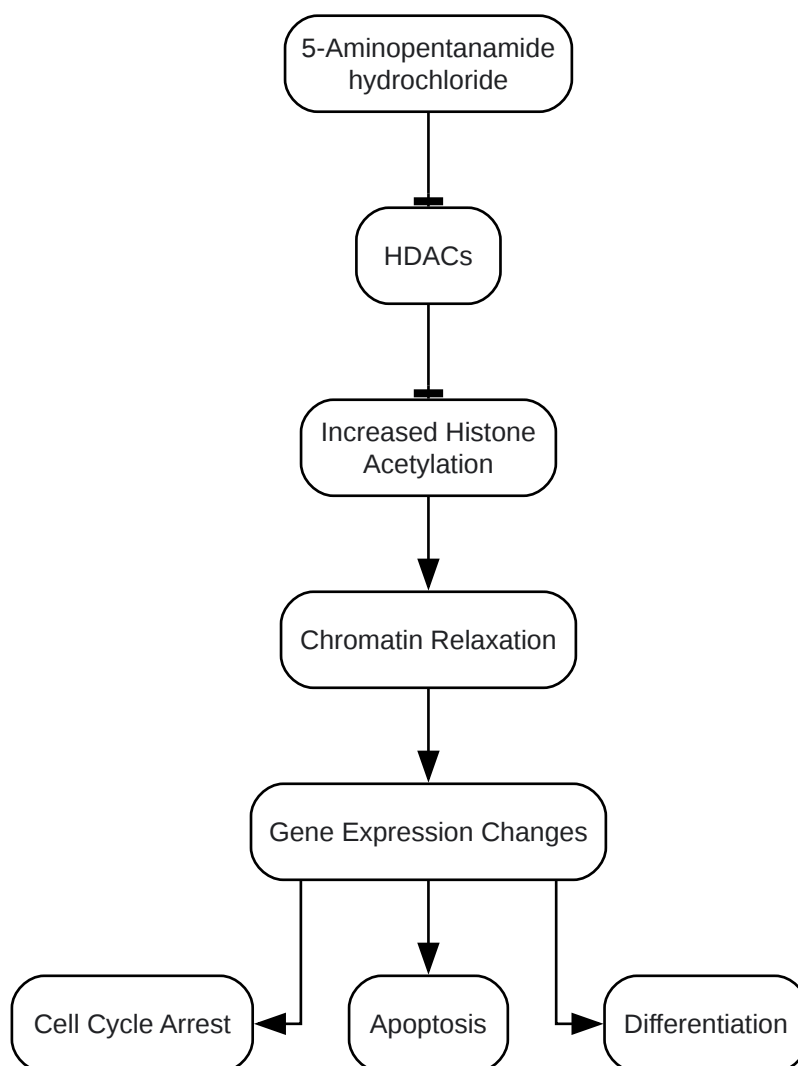
- Cell Culture and Treatment:
 - Seed a suitable cancer cell line (e.g., HeLa or MCF-7) in a 96-well plate and allow the cells to adhere overnight.
 - Treat the cells with various concentrations of **5-Aminopentanamide hydrochloride** and a positive control inhibitor.
 - Include a vehicle control.
 - Incubate the cells for a desired period (e.g., 24-48 hours).
- Western Blot Analysis for Histone Acetylation:
 - Lyse the cells and collect the protein extracts.
 - Determine the protein concentration using a standard method (e.g., BCA assay).
 - Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
 - Probe the membrane with primary antibodies against acetylated histones (e.g., acetyl-H3 or acetyl-H4) and a loading control (e.g., total H3 or β -actin).
 - Incubate with the appropriate secondary antibodies conjugated to a detection enzyme (e.g., HRP).
 - Visualize the protein bands using a chemiluminescence detection system.

- Data Analysis:
 - Quantify the band intensities using densitometry software.
 - Normalize the intensity of the acetylated histone bands to the loading control.
 - An increase in the levels of acetylated histones in the presence of **5-Aminopentanamide hydrochloride** would indicate its HDAC inhibitory activity in a cellular context.

Potential Signaling Pathways and Further Research

Should **5-Aminopentanamide hydrochloride** demonstrate significant HDAC inhibitory activity, it would be expected to influence various cellular signaling pathways. HDAC inhibitors are known to induce the expression of tumor suppressor genes, cell cycle inhibitors (like p21), and pro-apoptotic proteins, leading to cell cycle arrest and apoptosis in cancer cells.

Diagram: Potential Downstream Effects of HDAC Inhibition



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Caption: Hypothesized signaling cascade following HDAC inhibition by **5-Aminopentanamide hydrochloride**.

Further research could involve:

- Profiling against different HDAC isoforms to determine selectivity.
- Investigating its effects on various cancer cell lines to assess its anti-proliferative activity.
- Exploring its potential in other therapeutic areas where HDAC inhibitors have shown promise, such as neurodegenerative diseases and inflammatory disorders.

- Conducting structure-activity relationship (SAR) studies by synthesizing and testing derivatives of 5-aminopentanamide to optimize its potency and selectivity.

Conclusion

5-Aminopentanamide hydrochloride is a readily accessible chemical entity with the potential for significant biological activity, particularly as a histone deacetylase inhibitor. This guide provides a comprehensive framework for its synthesis, characterization, and biological evaluation. The detailed protocols and the underlying scientific rationale are intended to empower researchers to explore the full potential of this and similar molecules in their drug discovery and development endeavors.

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